

optimizing Vinpocetine N-Oxide synthesis yield

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Compound Focus: Vinpocetine N-Oxide

CAS No.: 109741-24-4

Cat. No.: S1535971

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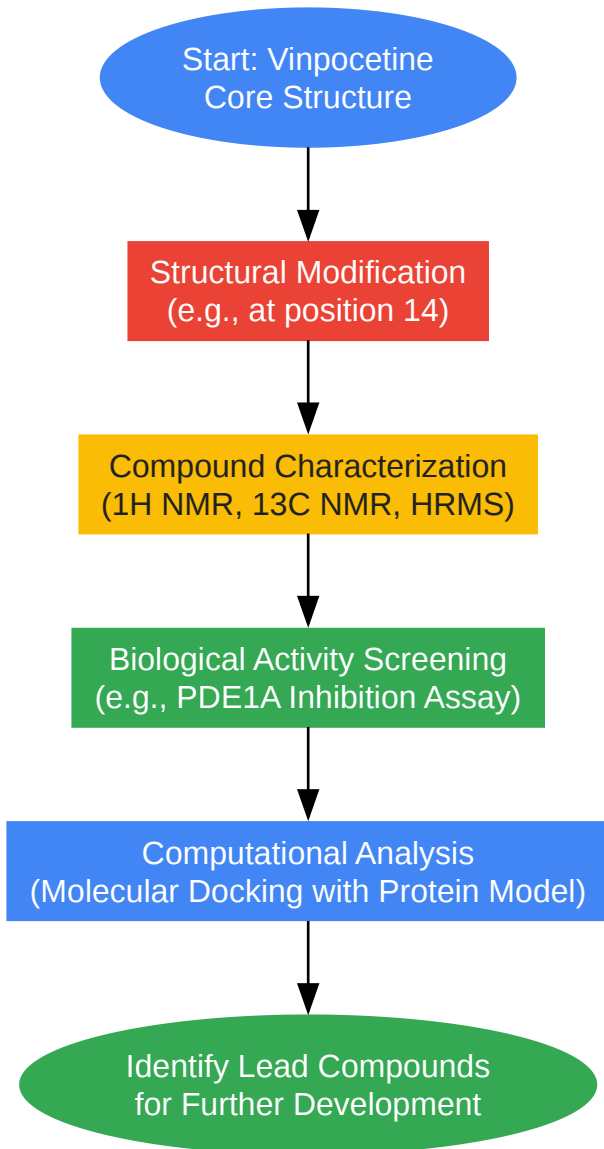
Insights from General Vinpocetine Research

The following table summarizes key information on Vinpocetine's structure and related synthetic studies that could inform your work on its N-Oxide.

Aspect	Description & Relevance
Core Structure	Vinpocetine is a semi-synthetic derivative of vincamine . Its fundamental structure consists of a pentagonal ring (E) and four hexagonal rings (A, B, C, D) [1].
Known Metabolic Pathway	A primary known metabolite of Vinpocetine is apovincaminic acid , resulting from the hydrolysis of the ester group, not N-oxidation [2] [3].
Reported Synthetic Modifications	Recent research has successfully created new derivatives by modifying the ester group at position 14. Replacing this group with extended side chains has yielded compounds with 5 to 8-fold higher PDE1A inhibitory activity than Vinpocetine [1].

Experimental Workflow for Derivative Synthesis & Evaluation

Although specific for other derivatives, the methodology from recent studies provides a robust framework that can be adapted for synthesizing and evaluating new compounds like **Vinpocetine N-Oxide**. The workflow below outlines the key stages.



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Suggestions for Your Next Steps

Given the lack of direct information on **Vinpocetine N-Oxide**, here are suggestions to guide your research:

- **Refine Your Search:** Use specialized scientific databases like **SciFinder, Reaxys, or PubMed** to perform a more precise literature search for "**Vinpocetine N-Oxide**" or general "vinca alkaloid N-oxidation" protocols.
- **Focus on Reaction Engineering:** The core challenge will likely be developing a selective oxidation process for the specific nitrogen atom in the Vinpocetine structure. Investigate different oxidizing agents and reaction conditions (solvent, temperature, catalyst) to optimize yield and minimize by-products.
- **Prioritize Characterization:** As shown in the workflow, thoroughly characterizing your synthesized compound with NMR and mass spectrometry is critical to confirm you have successfully produced the desired N-Oxide derivative and not an alternative oxidation product.

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References

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